

Essential Safety and Operational Guide for Dihydro-alpha-ionone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydro-alpha-ionone

Cat. No.: B1585782

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This guide provides immediate, essential safety and logistical information for handling **Dihydro-alpha-ionone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Personal Protective Equipment (PPE)

When handling **Dihydro-alpha-ionone**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Equipment Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1]	Protects against splashes and contact with eyes.
Skin Protection	Chemical-resistant gloves and impervious clothing. [1] [2] Fire/flammable resistant clothing is also recommended. [1]	Prevents skin contact, which can cause irritation. [2] [3]
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded, or if irritation or other symptoms are experienced. [1] Work should be conducted in a well-ventilated area. [1]	Protects against inhalation of vapors, mists, or aerosols.

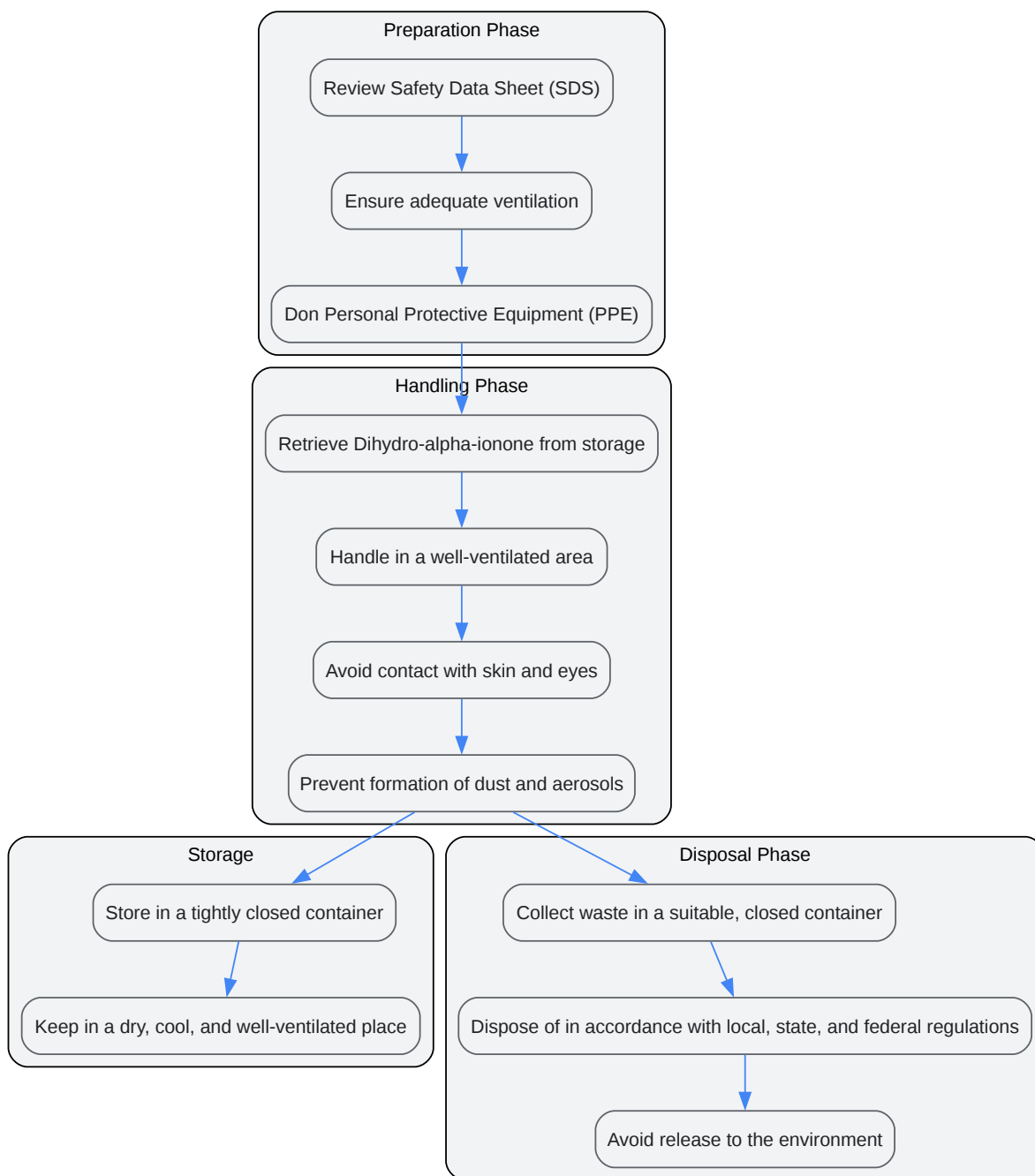
Quantitative Safety Data

The following table provides key quantitative data for **Dihydro-alpha-ionone** and a related compound, Dihydro-beta-ionone, for easy reference.

Parameter	Value	Source
Molecular Formula	C13H22O	[4]
Molecular Weight	194.31 g/mol	[4]
Flash Point	108.89 °C (228.00 °F) TCC	[3]
Specific Gravity	0.91800 to 0.92300 @ 25.00 °C	[3]
Oral LD50 (Rat) for Dihydro-beta-ionone	> 5000 mg/kg	[2]
Occupational Exposure Limits	No data available	[1]

Experimental Workflow for Handling Dihydro-alpha-ionone

The following diagram outlines the standard operational workflow for the safe handling of **Dihydro-alpha-ionone**, from preparation to disposal.



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Workflow for Safe Handling of **Dihydro-alpha-ionone**

Procedural Guidance

1. Pre-Handling Preparations:

- Review Documentation: Before beginning any work, thoroughly review the Safety Data Sheet (SDS) for **Dihydro-alpha-ionone**.
- Ensure Proper Ventilation: All handling procedures should be conducted in a well-ventilated area to minimize inhalation exposure.^[1]
- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in the table above. This includes safety goggles, chemical-resistant gloves, and impervious clothing.^[1]

2. Handling and Operation:

- Safe Handling Practices: Avoid direct contact with skin and eyes.^[1] Also, take measures to prevent the formation of dust and aerosols.^[1]
- Spill Management: In the event of a spill, immediately evacuate personnel from the area.^[1] Remove all sources of ignition.^[1] For containment, use an inert absorbent material like sand or earth.^{[2][5]} Collect the spilled material and place it in a suitable, closed container for disposal.^{[1][2]}

3. Storage:

- Storage Conditions: Store **Dihydro-alpha-ionone** in a tightly closed container.^[1] The storage area should be dry, cool, and well-ventilated.^[1]

4. First Aid Measures:

- Inhalation: If inhaled, move the individual to fresh air.^[1] If breathing is difficult, provide oxygen.^[1] Seek medical attention if symptoms persist.
- Skin Contact: In case of skin contact, immediately remove contaminated clothing.^[1] Wash the affected area with soap and plenty of water.^[1] If skin irritation occurs, seek medical advice.^[2]

- Eye Contact: If the substance enters the eyes, rinse with pure water for at least 15 minutes, ensuring to flush under the eyelids.[1] Consult a doctor.[1]
- Ingestion: If ingested, rinse the mouth with water.[1] Do not induce vomiting.[1] Never give anything by mouth to an unconscious person and seek immediate medical attention.[1]

5. Disposal Plan:

- Waste Collection: Collect all waste material containing **Dihydro-alpha-ionone** in a suitable and closed container.[1]
- Environmental Precautions: Prevent the substance from entering drains and the environment.[1][2]
- Regulatory Compliance: Dispose of the waste in accordance with all applicable local, state, and federal regulations.[2][5][6] If necessary, consult with a licensed professional waste disposal service.

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